

# Ceplignan: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: Ceplignan

Cat. No.: B12391908

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CAS Number: 185244-78-4[1] Molecular Formula: C<sub>18</sub>H<sub>18</sub>O<sub>7</sub>[1]

## Physicochemical Properties of Ceplignan

**Ceplignan** is a lignan derivative belonging to the dihydrobenzofuran class of natural products. Lignans are a diverse group of polyphenolic compounds found in various plants.

Property	Value	Source
CAS Number	185244-78-4	[1]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>7</sub>	[1]
Molecular Weight	346.33 g/mol	PubChem
IUPAC Name	(2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-carboxylic acid	PubChem
Stereoisomers	(2S,3R)-ceplignan and (2R,3S)-ceplignan have been reported.	

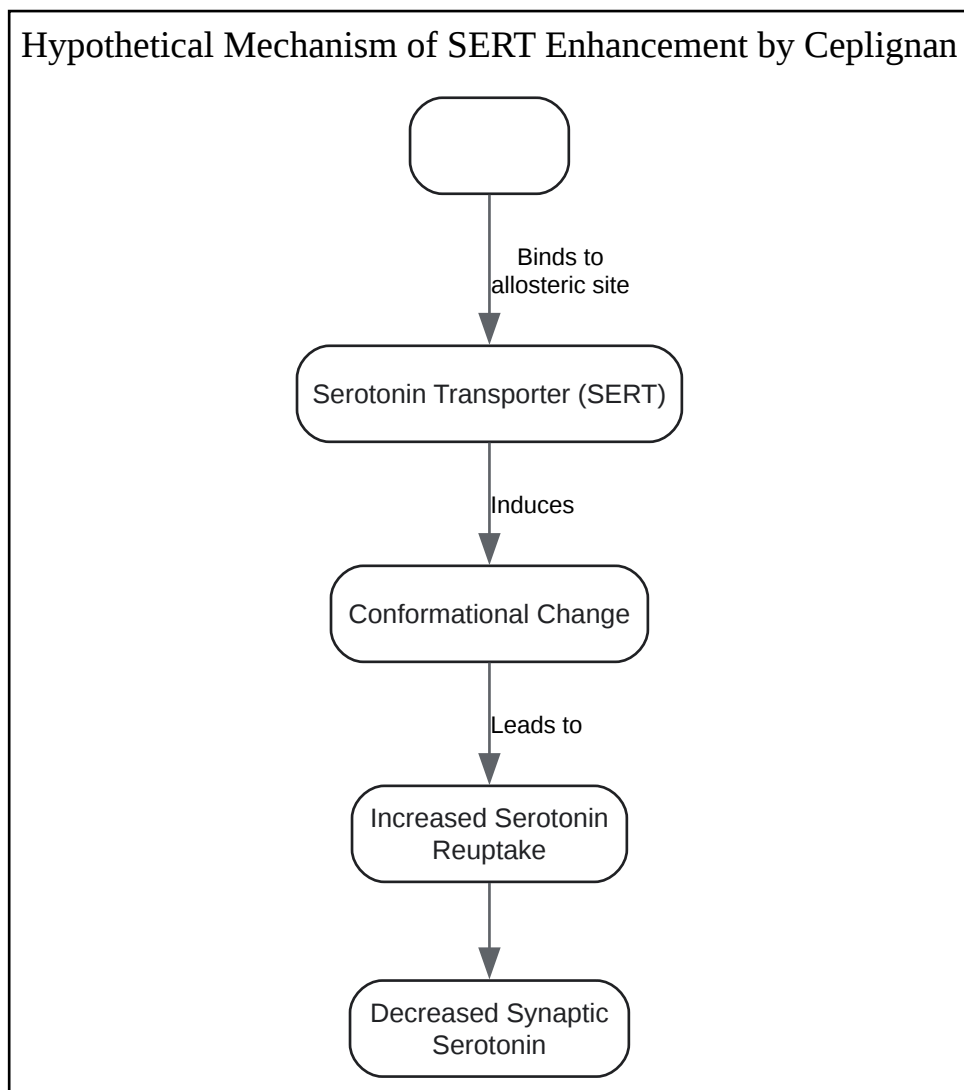
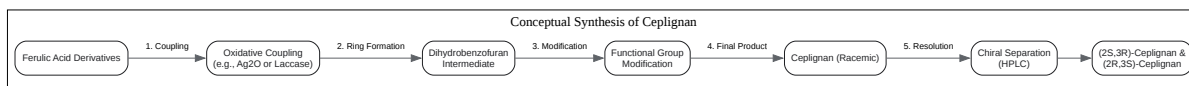
## Synthesis of Ceplignan

A specific, detailed synthesis protocol for **Ceplignan** is not readily available in the reviewed literature. However, a general and biomimetic approach for the synthesis of related dihydrobenzofuran lignans can be adapted. This typically involves the oxidative coupling of substituted hydroxycinnamic acid esters.

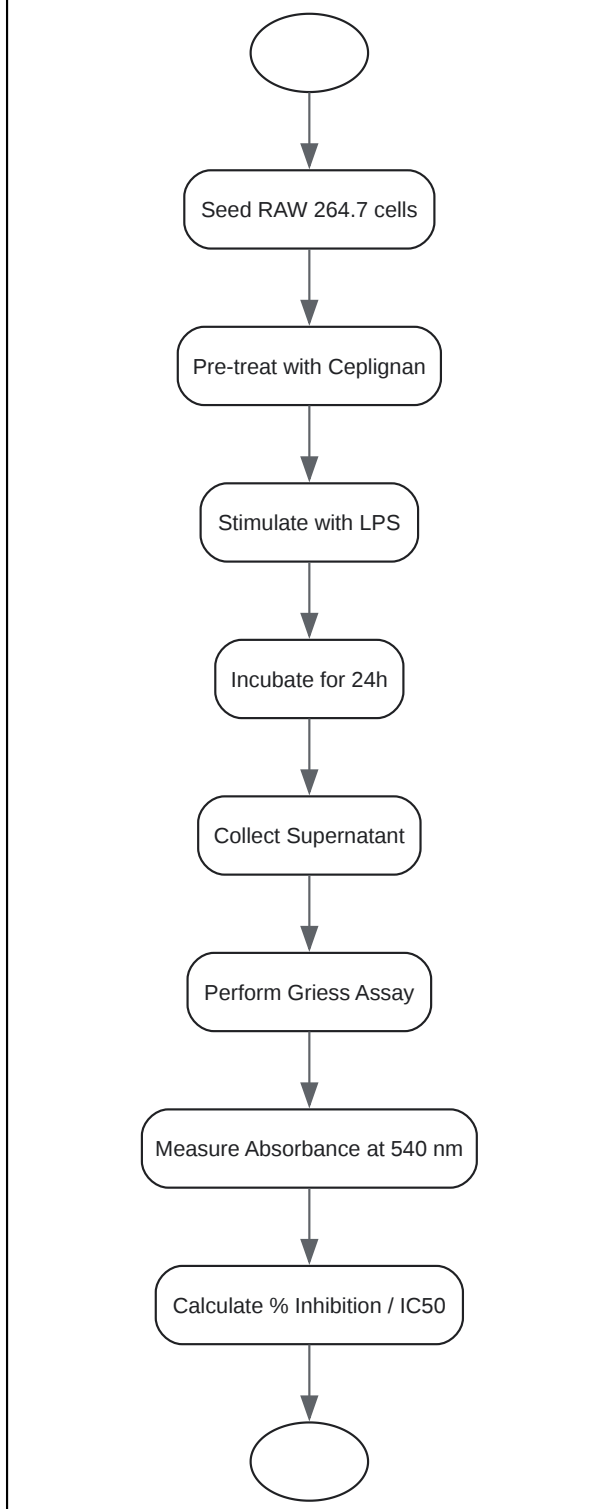
## General Experimental Protocol for Dihydrobenzofuran Lignan Synthesis

A plausible synthetic route for **Ceplignan** could involve the following conceptual steps:

- **Preparation of Precursors:** Synthesis of appropriate ferulic acid derivatives that will form the two main parts of the **Ceplignan** molecule.
- **Oxidative Coupling:** A biomimetic oxidative coupling of the ferulic acid precursors. This reaction can be catalyzed by various reagents, such as silver oxide or enzymatic systems like laccases or peroxidases, to form the dihydrobenzofuran ring structure. This step is crucial for establishing the relative stereochemistry at the C2 and C3 positions of the dihydrobenzofuran ring.
- **Functional Group Manipulations:** Subsequent chemical modifications, such as reduction of ester groups to alcohols and other necessary transformations, to arrive at the final structure of **Ceplignan**.
- **Chiral Separation:** Separation of the resulting enantiomers, (2S,3R)-**ceplignan** and (2R,3S)-**ceplignan**, can be achieved using chiral chromatography techniques.



## General Workflow for Anti-inflammatory Assay

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## References

- 1. researchgate.net [researchgate.net]
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